

safety and handling precautions for 4-tert-Butylcyclohexene

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Compound Name: 4-tert-Butylcyclohexene

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An In-depth Technical Guide to the Safety and Handling of **4-tert-Butylcyclohexene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-tert-Butylcyclohexene** (CAS No. 2228-98-0). The information is intended to support safe laboratory practices for researchers, scientists, and professionals in drug development. While extensive data for analogous compounds are available, this guide focuses on **4-tert-Butylcyclohexene** and clearly delineates when data from related compounds is presented for reference.

Chemical Identification and Physical Properties

4-tert-Butylcyclohexene is a cyclic alkene.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	2228-98-0	[1]
Molecular Formula	C10H18	[1]
Molecular Weight	138.25 g/mol	[1]
Boiling Point	Not Available	
Flash Point	Not Available	
Density	Not Available	

Hazard Identification and Classification

4-tert-Butylcyclohexene is classified as a hazardous substance. The primary hazards are skin irritation and significant aquatic toxicity.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Hazardous to the aquatic environment, short-term (Acute)	Acute 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term (Chronic)	Chronic 1	H410: Very toxic to aquatic life with long lasting effects

Source:[1]

Toxicological Data

Specific quantitative toxicological data, such as LD50 and LC50 values for **4-tert-Butylcyclohexene**, are not readily available in the reviewed literature. However, data for the structurally related compounds 4-tert-Butylcyclohexanone and 4-tert-Butylcyclohexanol are provided below for reference. It is important to handle **4-tert-Butylcyclohexene** with the assumption of similar or greater toxicity.

Toxicity Data for Analogous Compounds:

Compound	CAS No.	Test	Species	Route	Value	Reference
4-tert-Butylcyclohexanone	98-53-3	LD50	Rat	Oral	5 g/kg	[2]
4-tert-Butylcyclohexanone	98-53-3	LD50	Rabbit	Dermal	5 g/kg	[2]
4-tert-Butylcyclohexanol	98-52-2	LD50	Rat	Oral	3620 mg/kg	[3]
4-tert-Butylcyclohexanol	98-52-2	LD50	Rabbit	Dermal	> 5 g/kg	[3]
4-tert-Butylcyclohexanol	98-52-2	LD50	Rat	Oral	4,200 mg/kg	
4-tert-Butylcyclohexanol	98-52-2	LD50	Rabbit	Dermal	> 5,000 mg/kg	

Studies on 4-t-butylcyclohexanol have shown that it can be used in cosmetic products to reduce skin sensitivity, suggesting it has an effect on skin receptors.[4][5]

Experimental Protocols

Specific experimental protocols for the toxicity testing of **4-tert-Butylcyclohexene** were not found in the available literature. However, standardized protocols from the Organisation for Economic Co-operation and Development (OECD) are widely accepted for chemical toxicity testing.[6][7][8]

Example Protocol: Acute Oral Toxicity (as per OECD Guideline 401, adapted)

This is a generalized protocol and should be adapted based on the specific properties of the test substance.

- **Test Animals:** Healthy, young adult rodents (e.g., rats), nulliparous and non-pregnant females.
- **Housing and Feeding:** Animals are housed in appropriate conditions with standard diet and water available ad libitum.
- **Dose Levels:** At least three dose levels should be used, spaced appropriately to produce a range of toxic effects and mortality rates. A control group receives the vehicle only.
- **Administration:** The substance is administered orally by gavage in a single dose. The volume administered should be minimized.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Necropsy:** All animals (including those that die during the test) are subjected to a gross necropsy.
- **Data Analysis:** The LD50 is calculated using a recognized statistical method.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and risk.

Handling:

- Wash hands thoroughly after handling.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)

Storage:

- Store in a well-ventilated place.
- Keep container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-tert-Butylcyclohexene**:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and other protective clothing as needed to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area. If vapors or mists are generated, a respirator may be required.

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Skin Contact	IF ON SKIN: Wash with plenty of water. If skin irritation occurs: Get medical help. Take off contaminated clothing and wash it before reuse. [1]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
Inhalation	Move person into fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Spill Response:

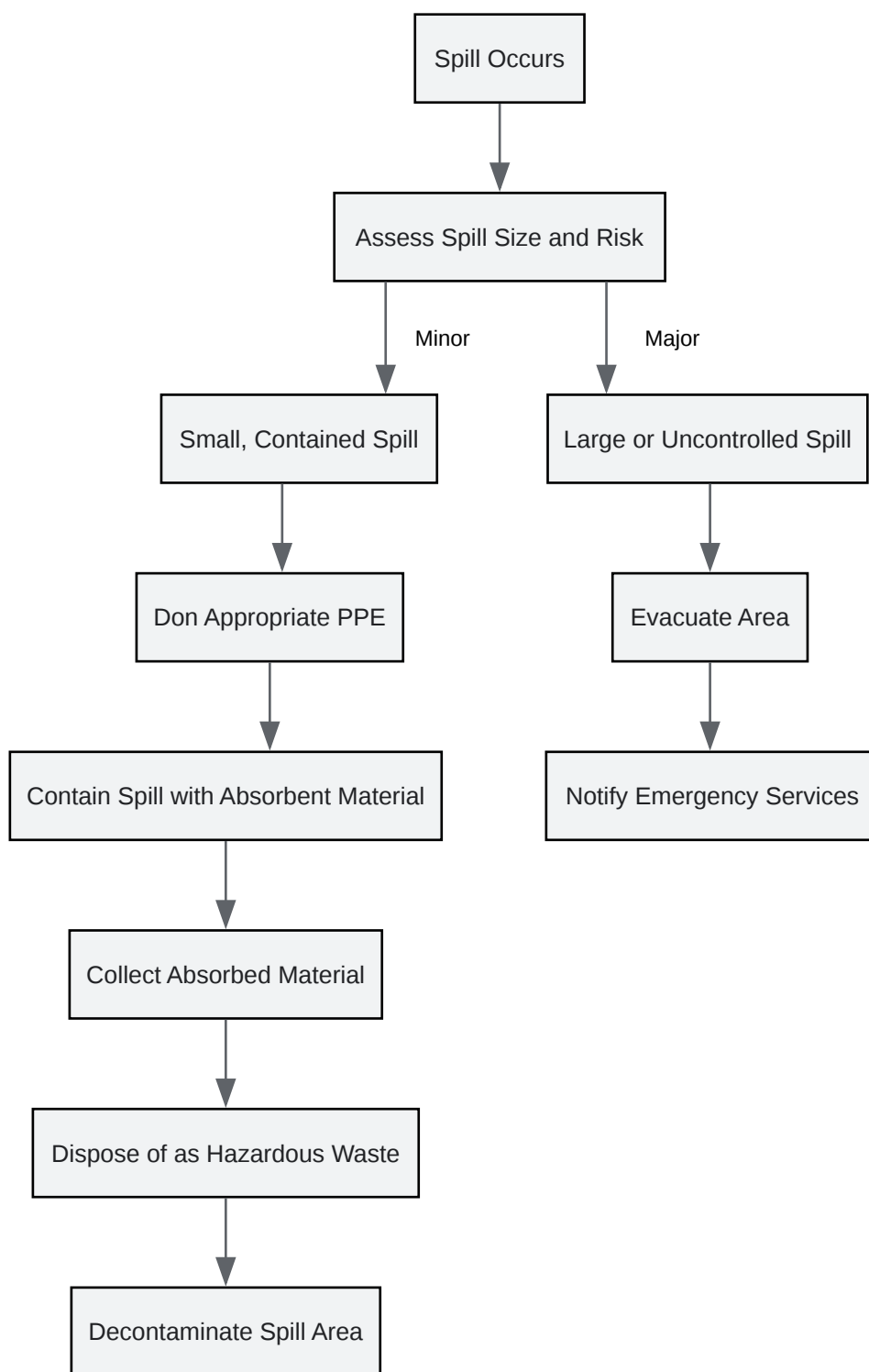
In case of a spill, collect the spillage to prevent it from entering drains and waterways, as it is very toxic to aquatic life.[\[1\]](#) Absorb with inert material and dispose of in accordance with local regulations.

Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#) Do not allow to enter drains or waterways.

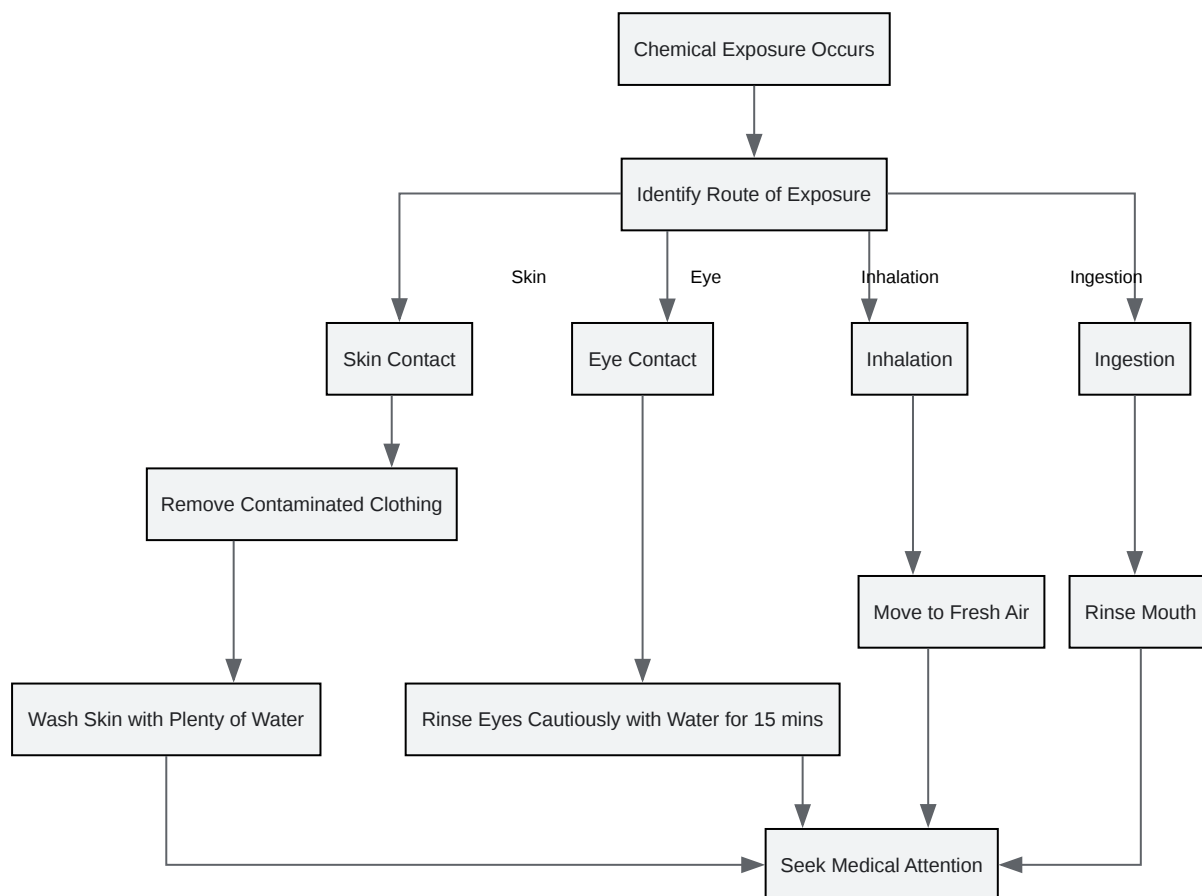
Visualizations

The following diagrams illustrate key safety and logical workflows for handling **4-tert-Butylcyclohexene**.



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Caption: Workflow for responding to a chemical spill.



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Caption: First-aid response to chemical exposure.

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